

Application Note: Preparation of Reactive Orange 122 Stock Solutions

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Compound of Interest

Compound Name: Reactive Orange 122

CAS No.: 12220-12-1

Cat. No.: B1172505

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Abstract

This document provides a detailed protocol for the preparation of stock solutions of **Reactive Orange 122** (C.I. **Reactive Orange 122**), a synthetic azo dye widely used in research and industrial applications. The protocol covers necessary materials, safety precautions, a step-by-step procedure for dissolution, and appropriate storage conditions to ensure solution stability.

Introduction

Reactive Orange 122 is an anionic azo dye known for its high water solubility and its ability to form covalent bonds with substrates, making it particularly useful in textile dyeing and environmental studies.[1][2] Proper preparation of a stock solution is the first critical step for ensuring accuracy and reproducibility in experiments involving this dye. This protocol outlines a standardized procedure for researchers, scientists, and drug development professionals.

Physicochemical Properties

A summary of the key quantitative data for **Reactive Orange 122** is presented in Table 1. This information is essential for accurate calculations and handling.

Table 1: Physicochemical Data for **Reactive Orange 122**

Property	Value	References
Molecular Formula	C₃₁H₂₀ClN₇Na₄O₁₆S₅	[2][3][4]
Molecular Weight	1034.27 g/mol	[2][3]
Appearance	Orange solid particulate or powder	[1][5]
CAS Number	12220-12-1, 79809-27-1	[1][3][6][7]
Solubility in Water	>100 g/L at 25°C; >200 g/L at 20°C	[6][8]
Recommended Solvent	Distilled Water	[9][10]

| Storage Conditions | Store in a dry, cool place in a sealed container away from direct sunlight. [5][6] |

Experimental Protocol

This protocol details the procedure for preparing a 10 mM stock solution of **Reactive Orange 122**. The concentration can be adjusted as needed by modifying the mass of the solute.

3.1. Required Materials and Equipment

- **Reactive Orange 122** powder (MW: 1034.27 g/mol)
- Distilled or deionized water
- Analytical balance
- Spatula and weighing paper/boat
- Volumetric flask (appropriate size, e.g., 100 mL)

- Beaker
- Magnetic stirrer and stir bar (optional)
- Vortex mixer or sonicator (optional)
- Storage bottles (amber glass or opaque plastic, tightly sealed)
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat, and dust mask.

3.2. Safety Precautions

- Work in a well-ventilated area or a chemical fume hood to minimize inhalation of the dye powder.^[5]
- **Reactive Orange 122** may cause sensitization by inhalation and skin contact; avoid direct contact with skin and eyes and do not breathe the dust.^[5]
- Wear appropriate PPE, including safety goggles, nitrile gloves, a lab coat, and a dust mask.^[5]
- In case of accidental spills, dampen the powder with moist sand before sweeping to prevent dust from becoming airborne.^[5]

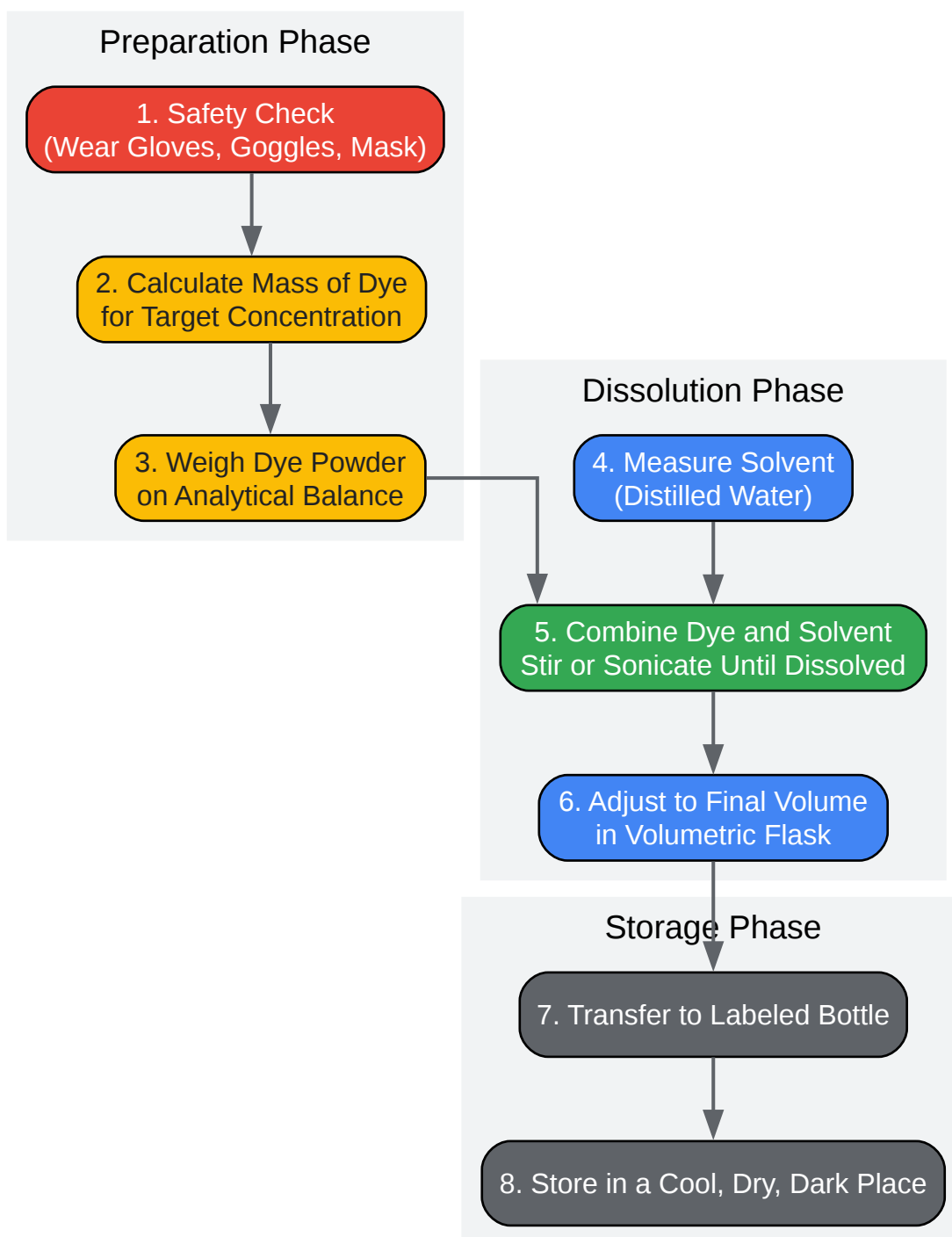
3.3. Preparation Procedure

- Calculate the Required Mass:
 - To prepare 100 mL of a 10 mM stock solution, calculate the required mass of **Reactive Orange 122**:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.100 \text{ L} \times 1034.27 \text{ g/mol} = 1.034 \text{ g}$
- Weigh the Dye:
 - Place a weighing boat on the analytical balance and tare it.

- Carefully weigh out the calculated mass (1.034 g) of **Reactive Orange 122** powder using a clean spatula.
- Dissolve the Dye:
 - Transfer the weighed powder into a beaker containing approximately 80 mL of distilled water.
 - Place a magnetic stir bar in the beaker and place it on a magnetic stirrer. Stir the solution until the dye is fully dissolved. Due to its high solubility, this should occur readily.[1][5]
 - Alternatively, the powder can be added directly to a volumetric flask partially filled with the solvent, followed by agitation using a vortex mixer or sonication to facilitate dissolution.
- Final Volume Adjustment:
 - Once the dye is completely dissolved, quantitatively transfer the solution from the beaker to a 100 mL volumetric flask.
 - Rinse the beaker with a small amount of distilled water and add the rinsing to the volumetric flask to ensure all the dye is transferred.
 - Carefully add distilled water to the flask until the bottom of the meniscus reaches the calibration mark.
- Homogenization and Storage:
 - Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
 - Transfer the final stock solution to a clearly labeled storage bottle. The label should include the chemical name (**Reactive Orange 122**), concentration (10 mM), preparation date, and your initials.
 - Store the bottle in a cool, dry, and dark place.[5][6] The product is stable under normal conditions.[5][7]

Visualization of Experimental Workflow

The following diagram illustrates the logical steps for preparing the stock solution.



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Caption: Workflow for preparing **Reactive Orange 122** stock solution.

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